

Essential Safety and Operational Guide for Handling 4-Phenylmorpholine

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Compound of Interest

Compound Name: 4-Phenylmorpholine

Cat. No.: B1362484

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **4-Phenylmorpholine**. It includes detailed procedural guidance on personal protective equipment, handling, storage, and disposal to ensure a safe laboratory environment.

Hazard Identification and Classification

4-Phenylmorpholine is a chemical compound that requires careful handling due to its toxicological profile. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin and Eye Irritation: Causes skin and eye irritation.[\[2\]](#)[\[3\]](#)

The corresponding GHS pictograms are GHS06 (skull and crossbones) for toxicity and GHS07 (exclamation mark) for irritation. The signal word for this chemical is "Danger".[\[2\]](#)

Quantitative Safety Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO	[1][4]
Molecular Weight	163.22 g/mol	[1][4]
Melting Point	51-54 °C	
Boiling Point	165-170 °C at 45 mmHg	
Flash Point	113 °C (closed cup)	
Vapor Pressure	<0.1 mmHg at 20 °C	
Vapor Density	5.63 (vs air)	
UN Number	2811	[5]
Hazard Class	6.1	[2]
Packing Group	III	[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **4-Phenylmorpholine**, the following personal protective equipment is mandatory.[6]

- Eye and Face Protection: Wear tightly sealed safety goggles or a face shield.[6]
- Hand Protection: Chemical-resistant, impermeable gloves are required.[6]
- Respiratory Protection: Use a NIOSH-approved P2 respirator for dust and aerosol filtration.
- Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider additional protective clothing.[2][3][6]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **4-Phenylmorpholine** in a well-ventilated area, preferably within a chemical fume hood.[6]

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes.
[6]
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols during handling.[6]
- Ignition Sources: Use non-sparking tools and prevent electrostatic discharge, as the material is combustible.[6]
- Hygiene: Do not eat, drink, or smoke in the handling area.[2][3] Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep the container away from incompatible materials and foodstuffs.[6]
- The designated storage class is 6.1C for combustible, acute toxic category 3 materials.

Emergency Procedures

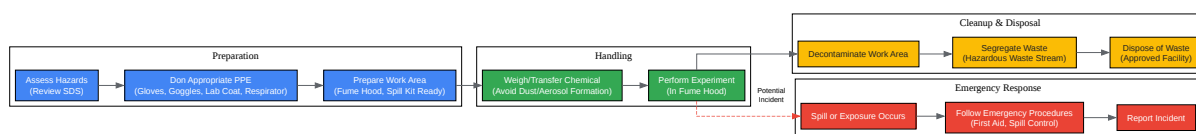
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of water. Seek immediate medical attention.[2][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.[2][3]
- Ingestion: If swallowed, rinse the mouth with water. Call a poison center or doctor immediately.[2][3]
- Spills: Evacuate the area and ensure adequate ventilation. Avoid dust formation. Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal. Prevent the chemical from entering drains.[6]

Disposal Plan

All waste materials containing **4-Phenylmorpholine** must be disposed of as hazardous waste.

- Container Management: Collect waste in a suitable, labeled, and closed container.
- Approved Disposal: Dispose of the container and its contents at an approved waste disposal plant.[2]
- Regulatory Compliance: Adhere to all local, state, and federal regulations for hazardous waste disposal. While general guidelines for non-flush list medicines suggest mixing with an unappealing substance and discarding in household trash, this is not appropriate for a chemical with this hazard profile in a laboratory setting.[7]

Workflow for Safe Handling of 4-Phenylmorpholine



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References

1. 4-Phenylmorpholine | C₁₀H₁₃NO | CID 62339 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 4-Phenylmorpholine, 25G | Labscoop [labscoop.com]
3. 4-Phenylmorpholine | 92-53-5 | TCI AMERICA [tcichemicals.com]

- 4. chemimpex.com [chemimpex.com]
- 5. calpaclab.com [calpaclab.com]
- 6. echemi.com [echemi.com]
- 7. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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